

# An In-depth Technical Guide to Bis(methylthio)methane (CAS 1618-26-4)

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## Compound of Interest

Compound Name: Bis(methylthio)methane

Cat. No.: B156853

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## Abstract

**Bis(methylthio)methane**, also known as formaldehyde dimethyl dithioacetal or 2,4-dithiapentane, is a versatile organosulfur compound with the CAS number 1618-26-4.<sup>[1][2][3]</sup> This technical guide provides a comprehensive overview of its chemical and physical properties, detailed experimental protocols for its synthesis and purification, and an analysis of its spectroscopic data. Furthermore, it explores the key chemical reactions of **bis(methylthio)methane**, highlighting its utility in organic synthesis, particularly as a formyl anion equivalent. This document is intended to serve as a valuable resource for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

## Chemical and Physical Properties

**Bis(methylthio)methane** is a clear, colorless to pale yellow oily liquid with a characteristic pungent, mustard-like, or sulfurous odor.<sup>[1][2][3]</sup> It is a stable compound under normal conditions but can react vigorously with oxidizing agents.<sup>[4]</sup> It is slightly soluble in water but soluble in organic solvents like alcohols and ethers.<sup>[4][5]</sup>

Table 1: Physical and Chemical Properties of **Bis(methylthio)methane**

Property	Value	Reference
CAS Number	1618-26-4	[1][3]
Molecular Formula	C <sub>3</sub> H <sub>8</sub> S <sub>2</sub>	[3]
Molecular Weight	108.23 g/mol	[3][6][7]
Appearance	Clear, colorless to pale yellow oily liquid	[1][2][3][8]
Odor	Mustard-like, sulfurous, garlic-like	[2][3][6]
Boiling Point	147-148 °C	[2][3][6][7]
Density	1.059 g/mL at 25 °C	[2][3][6][7]
Refractive Index (n <sup>20</sup> /D)	1.530	[2][3][6]
Flash Point	42-44 °C (107.6-111 °F) - closed cup	[1][6][9]
Solubility	Slightly soluble in water; soluble in alcohols and oils	[4][5]
Vapor Pressure	4.679 hPa at 20 °C	[7]

## Spectroscopic Data

The structural elucidation of **bis(methylthio)methane** is supported by various spectroscopic techniques, including Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS).

## Nuclear Magnetic Resonance (NMR) Spectroscopy

Table 2: <sup>1</sup>H NMR Spectral Data of **Bis(methylthio)methane**

Chemical Shift ( $\delta$ ) [ppm]	Multiplicity	Integration	Assignment	Solvent	Reference
3.62 - 3.68	Singlet	2H	Methylene protons (-S-CH <sub>2</sub> -S-)	CDCl <sub>3</sub> , Methanol-d <sub>4</sub>	<a href="#">[10]</a>
2.15	Singlet	6H	Methyl protons (2 x -SCH <sub>3</sub> )	CDCl <sub>3</sub> , Methanol-d <sub>4</sub>	<a href="#">[10]</a>

Table 3: <sup>13</sup>C NMR Spectral Data of **Bis(methylthio)methane**

Chemical Shift ( $\delta$ ) [ppm]	Assignment	Solvent	Reference
40.12	Methylene carbon (-S-CH <sub>2</sub> -S-)	CDCl <sub>3</sub>	
14.31	Methyl carbons (2 x -SCH <sub>3</sub> )	CDCl <sub>3</sub>	

## Infrared (IR) Spectroscopy

The IR spectrum of **bis(methylthio)methane** displays characteristic absorption bands corresponding to its functional groups. Key absorptions include C-H stretching and bending vibrations.

Table 4: Key IR Absorption Bands for **Bis(methylthio)methane**

Wavenumber (cm <sup>-1</sup> )	Intensity	Assignment
~2920	Strong	C-H stretching (methyl and methylene groups)
~1430	Medium	C-H bending (methyl and methylene groups)
~1200	Medium	CH <sub>2</sub> wagging
~960	Medium	CH <sub>3</sub> rocking
~700	Strong	C-S stretching

## Mass Spectrometry (MS)

Electron impact mass spectrometry of **bis(methylthio)methane** shows a molecular ion peak (M<sup>+</sup>) at m/z 108, corresponding to its molecular weight. The fragmentation pattern provides further structural confirmation.

Table 5: Major Fragments in the Mass Spectrum of **Bis(methylthio)methane**

m/z	Proposed Fragment Ion
108	[CH <sub>3</sub> SCH <sub>2</sub> SCH <sub>3</sub> ] <sup>+</sup> (Molecular Ion)
61	[CH <sub>3</sub> SCH <sub>2</sub> ] <sup>+</sup>
47	[CH <sub>3</sub> S] <sup>+</sup>
45	[CHS] <sup>+</sup>

## Experimental Protocols

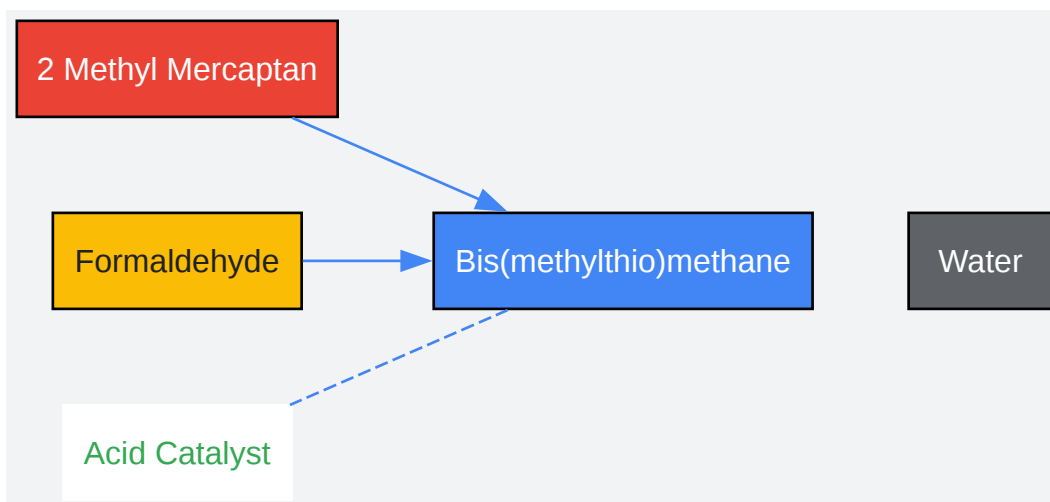
### Synthesis

This is a common and efficient industrial method for preparing **bis(methylthio)methane**.<sup>[4]</sup> The reaction involves the acid-catalyzed condensation of methyl mercaptan with formaldehyde.<sup>[4][11]</sup>



## Experimental Protocol:

- **Reaction Setup:** To a cooled (0-5 °C) and stirred solution of formaldehyde (e.g., 37% in water, 1 equivalent), add methyl mercaptan (2 equivalents) dropwise.
- **Catalyst Addition:** Slowly add a catalytic amount of a strong acid (e.g., concentrated hydrochloric acid or sulfuric acid) to the mixture while maintaining the low temperature.
- **Reaction:** Allow the mixture to stir at a low temperature for several hours, then let it warm to room temperature and stir overnight.
- **Workup:** Transfer the reaction mixture to a separatory funnel. The organic layer, containing the product, will separate from the aqueous layer.
- **Washing:** Wash the organic layer sequentially with water, a dilute solution of sodium bicarbonate, and finally with brine.
- **Drying:** Dry the organic layer over an anhydrous drying agent such as anhydrous magnesium sulfate or sodium sulfate.
- **Purification:** Filter off the drying agent and purify the crude product by fractional distillation under atmospheric or reduced pressure.

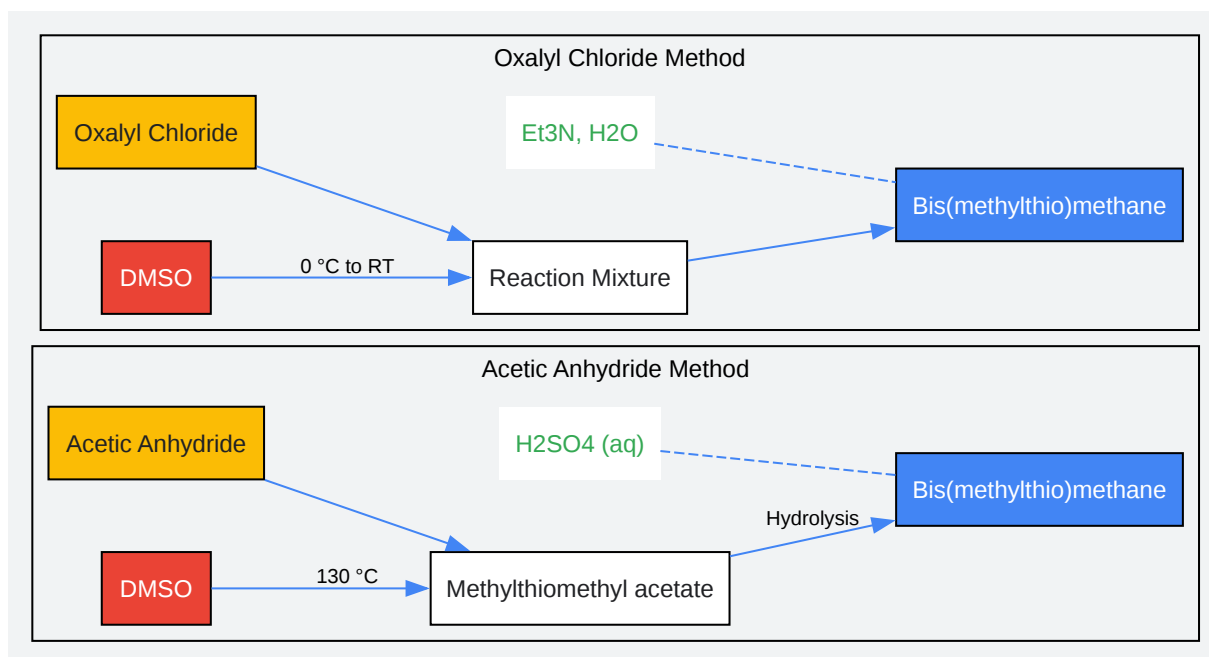


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**Fig. 1:** Synthesis of **Bis(methylthio)methane** from Formaldehyde.

**Bis(methylthio)methane** can also be synthesized from DMSO, particularly with activators like acetic anhydride or oxalyl chloride.[\[1\]](#)

- Using Acetic Anhydride: This method involves heating a mixture of DMSO and acetic anhydride, followed by hydrolysis.[\[1\]](#) Experimental Protocol:
  - A mixture of dimethyl sulfoxide (1 equivalent) and acetic anhydride (1.35 equivalents) is heated in a sealed tube at 130 °C for 1 hour.[\[1\]](#)
  - The resulting intermediate, methylthiomethyl acetate, is then hydrolyzed with 51% sulfuric acid to yield **bis(methylthio)methane**.[\[1\]](#)
- Using Oxalyl Chloride: A more benign method involves the reaction of DMSO with oxalyl chloride at lower temperatures. Experimental Protocol:
  - A reaction mixture of DMSO and oxalyl chloride is prepared at 0 °C to room temperature.
  - Treatment of this mixture with 1 equivalent of triethylamine (Et<sub>3</sub>N) and 15 equivalents of water affords **bis(methylthio)methane** in good yield.[\[1\]](#)



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**Fig. 2:** Synthesis Routes from Dimethyl Sulfoxide (DMSO).

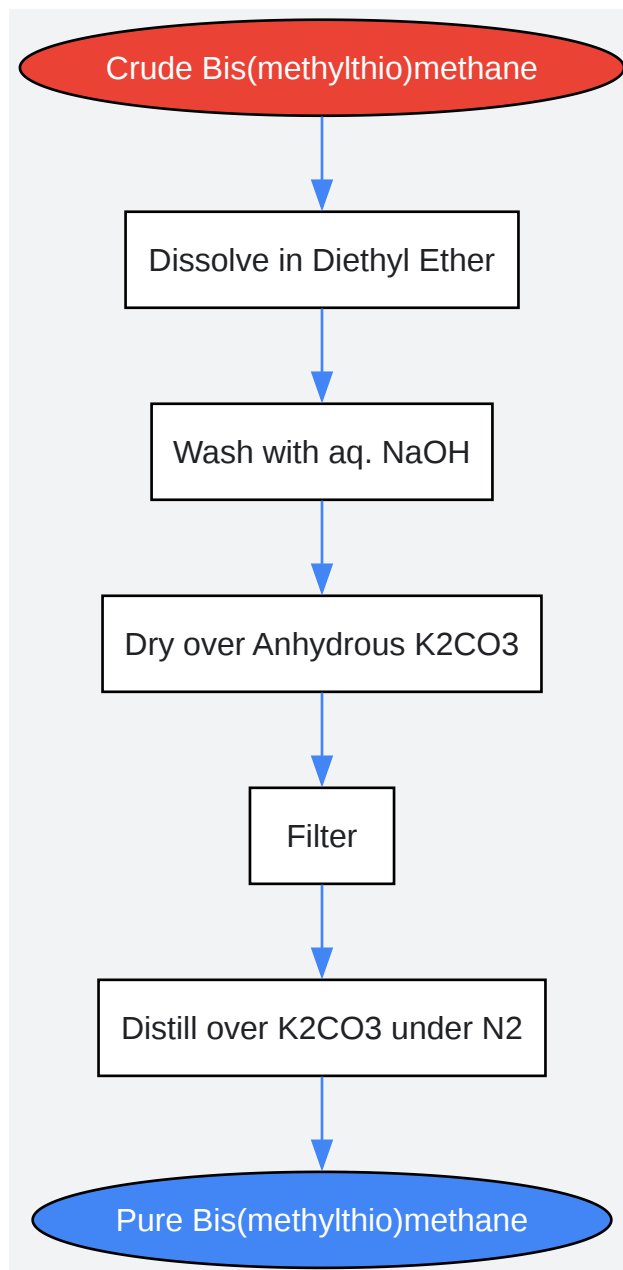
## Purification

A general method for the purification of **bis(methylthio)methane** involves washing with an alkaline solution followed by distillation.<sup>[12]</sup>

Experimental Protocol:

- **Dissolution:** Dissolve the crude **bis(methylthio)methane** in diethyl ether.
- **Alkaline Wash:** Shake the ethereal solution with aqueous alkali (e.g., 5% NaOH solution) to remove acidic impurities and unreacted methyl mercaptan.<sup>[12]</sup> The strong odor of methyl mercaptan can be neutralized by treating the aqueous washings with dilute potassium permanganate solution.<sup>[12]</sup>
- **Drying:** Dry the washed ether solution over anhydrous potassium carbonate (K<sub>2</sub>CO<sub>3</sub>).<sup>[12]</sup>

- Distillation: Filter the solution and distill it over fresh anhydrous  $\text{K}_2\text{CO}_3$  under a stream of nitrogen to obtain the purified product.[12]



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**Fig. 3:** General Purification Workflow for **Bis(methylthio)methane**.

## Chemical Reactions and Applications

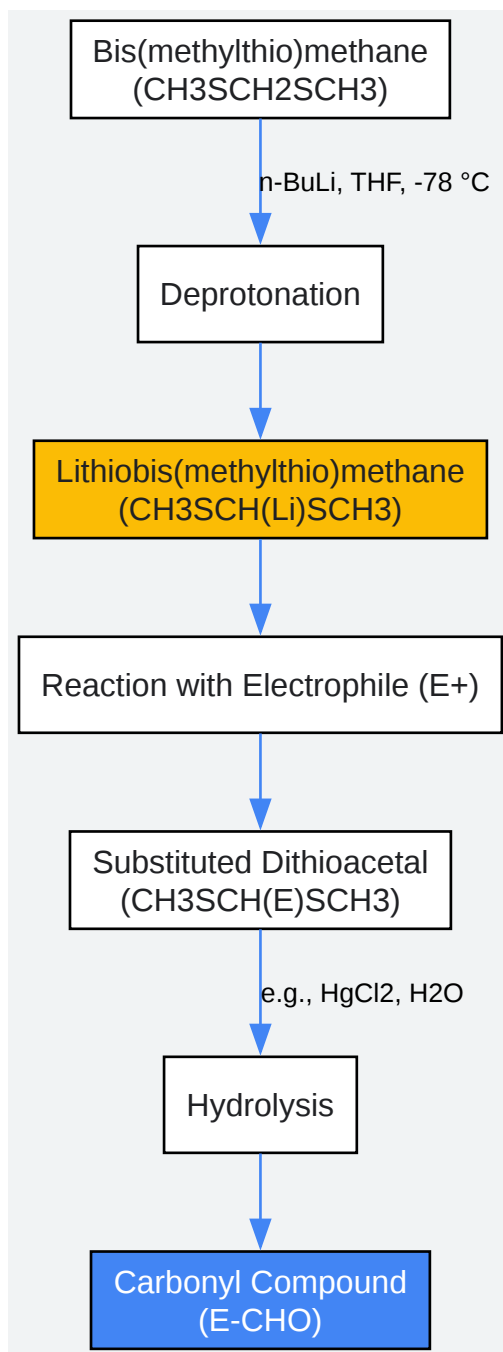
**Bis(methylthio)methane** is a valuable intermediate in organic synthesis and is also used in the flavor and fragrance industry.[13][14]

## Role as a Formyl Anion Equivalent (Umpolung)

A key application of **bis(methylthio)methane** in organic synthesis is its use as a masked formyl anion, an example of "umpolung" (reactivity inversion). The methylene protons of **bis(methylthio)methane** are acidic enough to be deprotonated by a strong base, such as n-butyllithium (n-BuLi), to form a nucleophilic carbanion. This carbanion can then react with various electrophiles. This is a variation of the Corey-Seebach reaction.

### Reaction Steps:

- **Deprotonation (Lithiation):** **Bis(methylthio)methane** is treated with n-BuLi in an aprotic solvent like tetrahydrofuran (THF) at low temperatures (e.g., -78 °C) to generate the lithiated species.
- **Reaction with Electrophiles:** The resulting nucleophilic carbanion reacts with a wide range of electrophiles, including alkyl halides, epoxides, aldehydes, and ketones.
- **Hydrolysis:** The resulting dithioacetal can be hydrolyzed back to a carbonyl group using reagents such as mercury(II) chloride (HgCl<sub>2</sub>) or N-bromosuccinimide (NBS), thus accomplishing the overall formylation of the electrophile.



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**Fig. 4:** Umpolung Reactivity of **Bis(methylthio)methane**.

## Other Applications

- Flavor and Fragrance: It is an important component of truffle flavor and is used as a primary aromatic ingredient in truffle oil.[8] It is also found in various natural products like cheeses, milk, and fish oil.[2][3]

- Pharmaceutical and Agrochemical Synthesis: It serves as an intermediate in the synthesis of sulfur-containing drugs and as a component in some fungicides and herbicides.[4]

## Safety and Handling

**Bis(methylthio)methane** is a flammable liquid and vapor and causes skin and eye irritation.[1][9][15][16][17] It has a strong, unpleasant odor (stench).[1]

Table 6: Hazard and Safety Information for **Bis(methylthio)methane**

Hazard Statement	Precautionary Statement	Reference
H226: Flammable liquid and vapor	P210: Keep away from heat, sparks, open flames, and hot surfaces. No smoking.	[6][9][15]
H315: Causes skin irritation	P280: Wear protective gloves/protective clothing/eye protection/face protection.	[9][15][16]
H319: Causes serious eye irritation	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[9][15]
H412: Harmful to aquatic life with long lasting effects	P273: Avoid release to the environment.	[9][15]

Handling: Use only in a well-ventilated area, preferably in a chemical fume hood.[1] Ground and bond containers when transferring material.[1] Use spark-proof tools and explosion-proof equipment.[1] Avoid contact with eyes, skin, and clothing.[1]

Storage: Store in a tightly closed container in a cool, dry, well-ventilated area away from incompatible substances and sources of ignition.[1]

## Conclusion

**Bis(methylthio)methane** is a commercially significant organosulfur compound with a well-established role in the flavor industry and as a versatile reagent in organic synthesis. Its ability to function as a formyl anion equivalent through umpolung reactivity makes it a valuable tool for the construction of complex organic molecules. A thorough understanding of its properties, synthesis, and safe handling, as detailed in this guide, is essential for its effective and responsible use in research and development.

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